

The Discovery of Barium-140: A Catalyst for the Nuclear Age

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A Technical Guide on the Core Discovery that Unveiled Nuclear Fission

For Researchers, Scientists, and Drug Development Professionals

Introduction

The discovery of the **Barium-140** isotope in 1938 was a seminal moment in the history of science, fundamentally altering our understanding of the atomic nucleus and ushering in the nuclear age. This technical guide provides an in-depth exploration of the core experiments and theoretical interpretations that led to the identification of **Barium-140** as a product of uranium bombardment with neutrons. This discovery, which directly led to the concept of nuclear fission, was the collaborative work of Otto Hahn, Fritz Strassmann, Lise Meitner, and Otto Frisch. This document details the experimental protocols, presents key quantitative data, and visualizes the logical and experimental workflows that defined this pivotal scientific breakthrough.

The Core Discovery: Unraveling the Unexpected

In a series of experiments conducted at the Kaiser Wilhelm Institute for Chemistry in Berlin, chemists Otto Hahn and Fritz Strassmann were bombarding uranium with slow neutrons.^[1] The prevailing hypothesis at the time, championed by Enrico Fermi, was that this process would produce transuranic elements—elements heavier than uranium.^{[1][2]} However, Hahn and Strassmann's meticulous radiochemical analysis repeatedly yielded unexpected results. They found products that they initially believed to be isotopes of radium, an element chemically similar to barium.^[3]

The crucial step in their experiment was the use of barium chloride as a carrier to precipitate the supposed radium isotopes from the irradiated uranium solution.[3] They then attempted to separate the "radium" from the barium carrier through fractional crystallization, a standard technique at the time.[3] To their astonishment, they were unable to separate the radioactivity from the barium fraction, leading them to the inescapable conclusion that the product was not radium, but an isotope of barium.[3] On December 22, 1938, they published their findings, cautiously suggesting a "bursting" of the uranium nucleus.[1][2]

The theoretical explanation for this revolutionary discovery came from Lise Meitner, a long-time collaborator of Hahn who had recently fled to Sweden, and her nephew, physicist Otto Frisch.[1] Applying Niels Bohr's "liquid-drop" model of the atomic nucleus, they reasoned that the absorption of a neutron could cause the uranium nucleus to become unstable and split into two smaller nuclei, releasing a tremendous amount of energy in the process.[4][5] Frisch coined the term "fission" to describe this new nuclear reaction.[6] Meitner and Frisch's interpretation, published in Nature in February 1939, provided the physical basis for Hahn and Strassmann's chemical evidence, solidifying the discovery of nuclear fission.[4]

Quantitative Data

The discovery and subsequent study of **Barium-140** and its decay products have yielded precise quantitative data that are fundamental to nuclear science.

Property	Barium-140 (¹⁴⁰ Ba)	Lanthanum-140 (¹⁴⁰ La)
Half-life	12.752 days[7]	40.31 hours[8]
Decay Mode	β ⁻ (Beta decay)[9]	β ⁻ (Beta decay)[7]
Decay Energy	1.050 MeV[7]	3.762 MeV
Major Beta Energies	0.48 MeV (40%), 1.022 MeV (60%)[10]	1.32 MeV (70%), 1.67 MeV (20%), 2.26 MeV (10%)[10]
Major Gamma Energies	0.16 MeV, 0.31 MeV, 0.54 MeV[10]	0.335 MeV, 0.49 MeV, 0.82 MeV, 1.60 MeV, 2.5 MeV[10]
Fission Yield (U-235)	Approximately 6.32%[8]	-
Specific Activity	2.726 x 10 ¹⁵ Bq/g[9]	-
Atomic Mass	139.910600 amu[7]	139.906110 amu

Experimental Protocols

While the exact, detailed protocols from Hahn and Strassmann's 1938 experiments are not exhaustively documented in a modern format, the following represents a synthesized methodology based on their publications and historical accounts.

Neutron Irradiation of Uranium

- **Neutron Source:** A Radium-Beryllium (Ra-Be) source was commonly used in the 1930s for producing neutrons.[11] These sources emit neutrons through the (α,n) reaction on beryllium.
- **Target Material:** Purified uranium, likely in the form of uranium oxide or a salt, was used as the target. In one documented experiment, approximately 15 grams of purified uranium was irradiated.[11]
- **Irradiation Procedure:** The uranium sample was placed in close proximity to the Ra-Be neutron source. The entire setup was likely shielded to protect the researchers from radiation.

- **Irradiation Time:** The duration of neutron bombardment varied, with some experiments lasting for several hours to days to produce sufficient quantities of radioactive products. A 12-hour irradiation period has been reported.^[11]

Radiochemical Separation of Barium

- **Dissolution:** Following irradiation, the uranium target was dissolved in acid (e.g., nitric acid) to bring the uranium and its fission products into solution.
- **Carrier Addition:** A known amount of a soluble barium salt, such as barium chloride (BaCl_2), was added to the solution. This non-radioactive barium acts as a "carrier" for the trace amounts of radioactive barium isotopes produced during fission.
- **Precipitation:** The barium, along with the chemically similar elements from the irradiated sample (initially presumed to be radium), was precipitated from the solution. This was typically achieved by adding a precipitating agent like sodium carbonate or sulfuric acid to form barium carbonate (BaCO_3) or barium sulfate (BaSO_4), respectively.
- **Isolation:** The precipitate containing the barium carrier and the radioactive isotopes was separated from the uranium solution by filtration.

Fractional Crystallization and Identification

- **Purpose:** The primary goal of this step was to separate the presumed radioactive "radium" isotopes from the non-radioactive barium carrier.
- **Procedure:** The precipitate was redissolved, and the barium salt (e.g., barium bromide) was subjected to fractional crystallization. This technique relies on the slight differences in solubility between the salts of radium and barium. Radium bromide is less soluble than barium bromide and should therefore crystallize out of solution first.
- **Observation:** Hahn and Strassmann repeatedly performed this fractional crystallization. However, they observed that the radioactivity remained uniformly distributed throughout the barium fractions. There was no enrichment of radioactivity in the initial crystals, which would have been expected if radium were present.

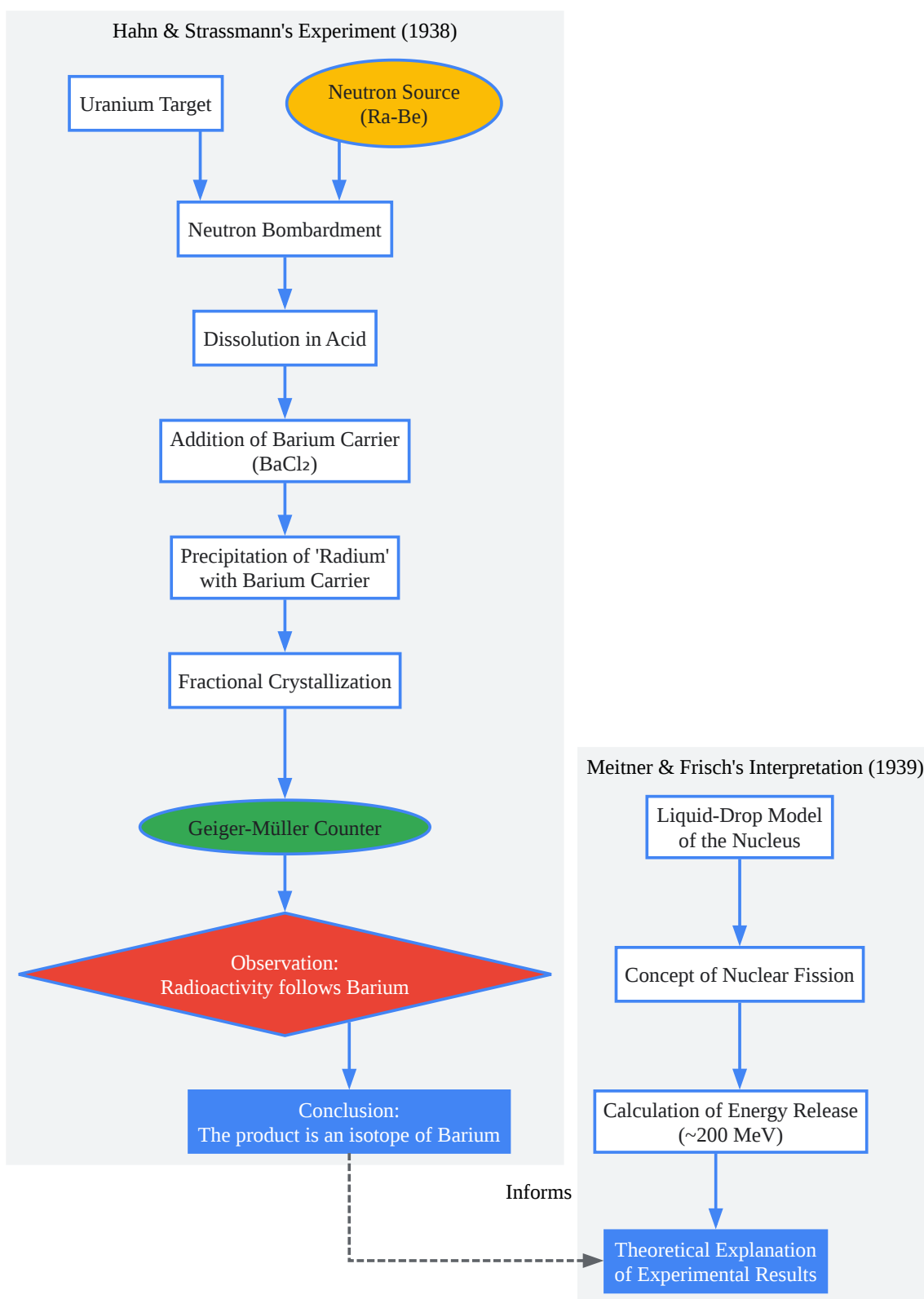
- Conclusion: This key observation led to the conclusion that the radioactive isotopes being traced were not radium, but in fact, isotopes of barium.

Detection and Measurement

- Instrumentation: Geiger-Müller counters were used to detect the beta radiation emitted by the radioactive samples.[\[12\]](#)
- Measurement: The activity of the various fractions from the chemical separation was measured over time to determine the half-lives of the radioactive isotopes present. This allowed them to distinguish between different isotopes of barium and their daughter products.

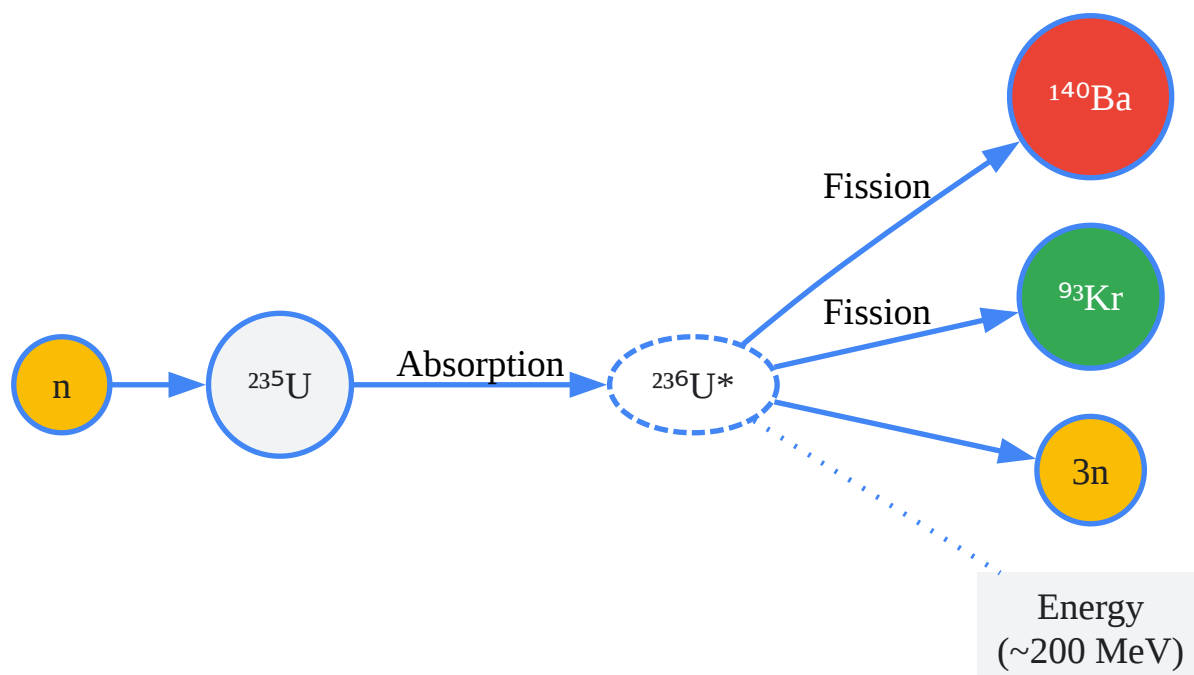
Visualizations

Signaling Pathways and Experimental Workflows



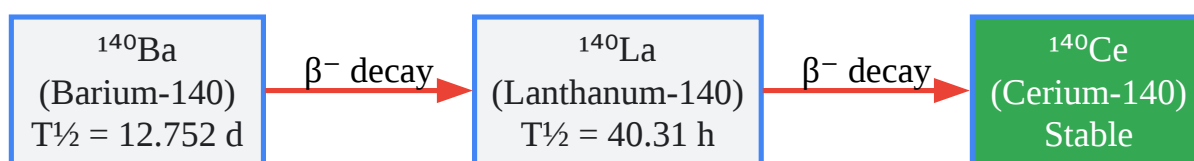
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Caption: Experimental and theoretical workflow leading to the discovery of **Barium-140** and nuclear fission.



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Caption: Simplified representation of the nuclear fission of Uranium-235 producing **Barium-140**.



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Caption: The radioactive decay chain of **Barium-140** to stable Cerium-140.

Conclusion

The discovery of **Barium-140** as a fission product of uranium was a paradigm-shifting event in science. It not only revealed the process of nuclear fission but also laid the groundwork for the development of nuclear energy and nuclear medicine. The meticulous experimental work of

Hahn and Strassmann, combined with the brilliant theoretical insights of Meitner and Frisch, serves as a testament to the power of interdisciplinary collaboration and the importance of questioning established paradigms. This technical guide provides a core understanding of this pivotal discovery, offering valuable context for researchers and professionals in fields that continue to build upon the legacy of this groundbreaking work.

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